

# 1,2-Dimethoxyethane CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dimethoxyethane

Cat. No.: B3028628

[Get Quote](#)

## An In-depth Technical Guide to 1,2-Dimethoxyethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-Dimethoxyethane** (DME), a versatile acyclic ether solvent. It is also known as glyme, monoglyme, dimethyl glycol, or ethylene glycol dimethyl ether.[1][2][3] Due to its chemical properties, it is a valuable solvent in a wide range of applications, including organometallic chemistry, pharmaceutical synthesis, and energy storage technologies.[4][5] This document details its physicochemical properties, key applications, experimental protocols, and safety information.

## Core Chemical Identifiers

The fundamental identification and structural information for **1,2-Dimethoxyethane** are summarized below.

Identifier	Value
CAS Number	110-71-4[6][7][8][9][10]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O <sub>2</sub> [6]
Molecular Weight	90.12 g/mol [4][6][7][11]
Linear Formula	CH <sub>3</sub> OCH <sub>2</sub> CH <sub>2</sub> OCH <sub>3</sub> [7][8]
SMILES String	COCCOC[7]
EC Number	203-794-9[7][8][10]
UN Number	2252[12]

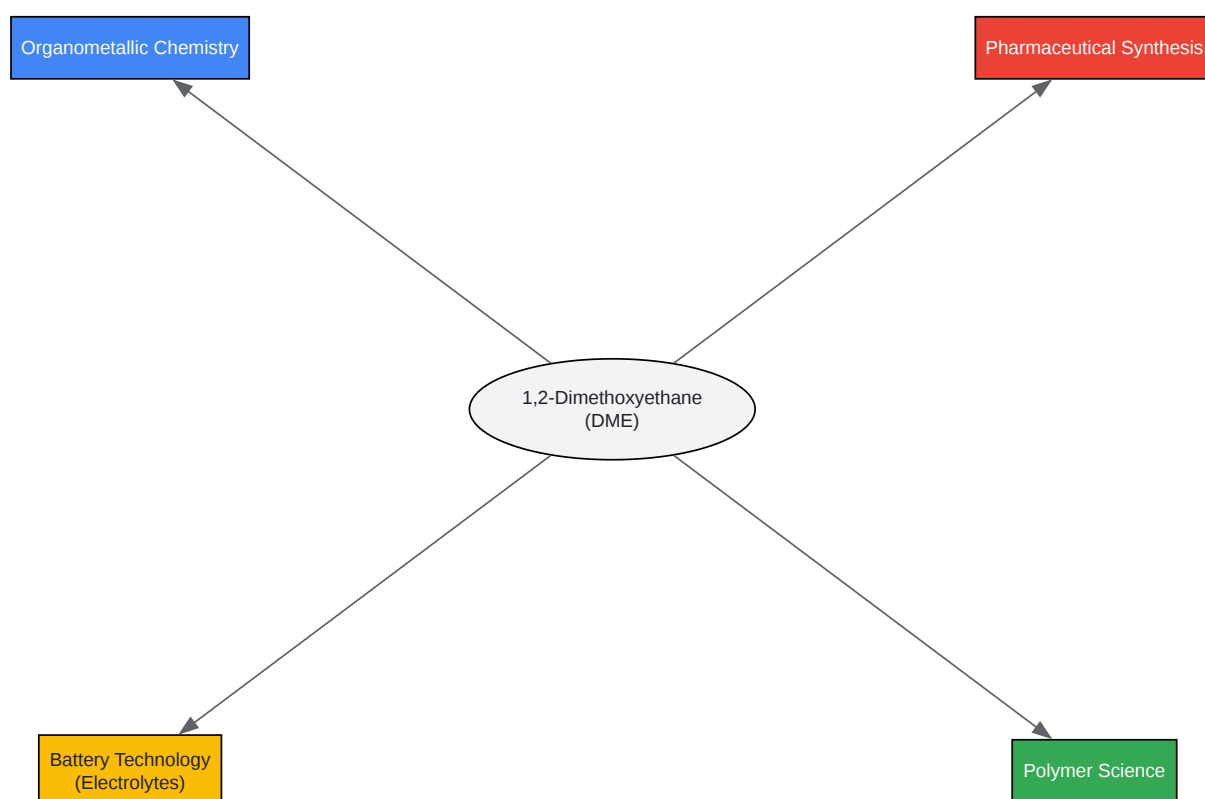
## Physicochemical Properties

**1,2-Dimethoxyethane** is a colorless liquid with a characteristic sharp, ether-like odor.[1][11][13] It is a stable, aprotic solvent that is miscible with water and many organic solvents.[1][2] Its key physical and chemical properties are detailed in the table below.

Property	Value
Appearance	Colorless liquid[6]
Density	0.867 g/mL at 25 °C[1][7][14]
Boiling Point	82 - 85 °C[1][2][6][7]
Melting Point	-58 °C[2][6][7]
Vapor Pressure	48 mmHg at 20 °C[7]
Vapor Density	3.1 (relative to air)[1][7][11]
Refractive Index	n <sub>20/D</sub> 1.379[1][7][8]
Water Solubility	Miscible[2][11]

## Applications in Research and Development

**1,2-Dimethoxyethane**'s utility stems from its ability to act as a higher-boiling-point alternative to solvents like diethyl ether and THF and its capacity to form chelate complexes with cations, acting as a bidentate ligand.[2][3] This property is particularly valuable in stabilizing reactive intermediates in organometallic chemistry.[5][6]



[Click to download full resolution via product page](#)

Caption: Key application areas of **1,2-Dimethoxyethane**.

- **Organometallic Chemistry:** It is frequently used as a solvent and ligand in reactions such as Grignard reactions, hydride reductions, and palladium-catalyzed cross-couplings (e.g., Suzuki and Stille reactions).[\[2\]](#)[\[3\]](#)[\[5\]](#)
- **Battery Technology:** In lithium-ion batteries, DME serves as a low-viscosity component of the electrolyte solvent, enhancing ionic conductivity and improving low-temperature performance.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- **Pharmaceutical and Agrochemical Synthesis:** Its excellent solvating properties for a wide range of compounds make it an ideal medium for the synthesis of active pharmaceutical ingredients and intermediates.[\[4\]](#)[\[6\]](#)
- **Polymer Science:** DME is used as a solvent in the production of polymers like polyethers and polyesters and for the etching of fluoropolymers.[\[3\]](#)[\[4\]](#)

## Experimental Protocols

The following sections provide generalized methodologies for common experimental procedures involving **1,2-Dimethoxyethane**.

### Representative Protocol: Suzuki Cross-Coupling Reaction

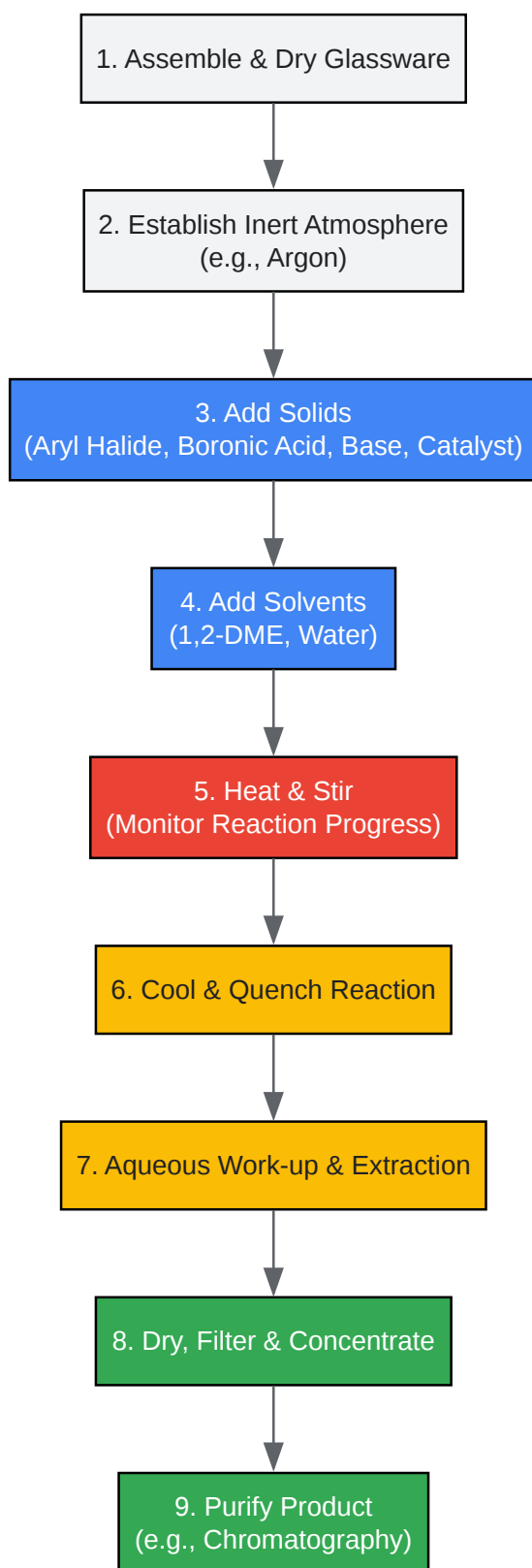
Suzuki coupling is a cornerstone of C-C bond formation in drug development. **1,2-Dimethoxyethane** is an effective solvent due to its ability to dissolve both organic reagents and inorganic bases and to coordinate with the palladium catalyst.

Methodology:

- **Reaction Setup:** A flame-dried Schlenk flask or round-bottom flask is equipped with a magnetic stir bar and a condenser.
- **Inert Atmosphere:** The apparatus is purged with an inert gas (e.g., Argon or Nitrogen) to exclude oxygen and moisture.
- **Reagent Addition:** The aryl halide (1.0 eq.), boronic acid or ester (1.1-1.5 eq.), palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 1-5 mol%), and base (e.g., K<sub>2</sub>CO<sub>3</sub>, Na<sub>2</sub>CO<sub>3</sub>, 2-3 eq.) are added to

the flask.

- Solvent Addition: Anhydrous **1,2-Dimethoxyethane** is added via syringe or cannula. A co-solvent, typically water, is often added to facilitate the dissolution of the inorganic base.
- Reaction: The mixture is heated (typically 60-85 °C) and stirred under the inert atmosphere until the reaction is complete, as monitored by TLC or LC-MS.
- Work-up: Upon cooling to room temperature, the reaction mixture is diluted with water and extracted with an organic solvent (e.g., ethyl acetate).
- Purification: The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na<sub>2</sub>SO<sub>4</sub> or MgSO<sub>4</sub>), filtered, and concentrated under reduced pressure. The crude product is then purified, typically by column chromatography.



[Click to download full resolution via product page](#)

Caption: General workflow for a Suzuki cross-coupling reaction.

## Safety and Handling

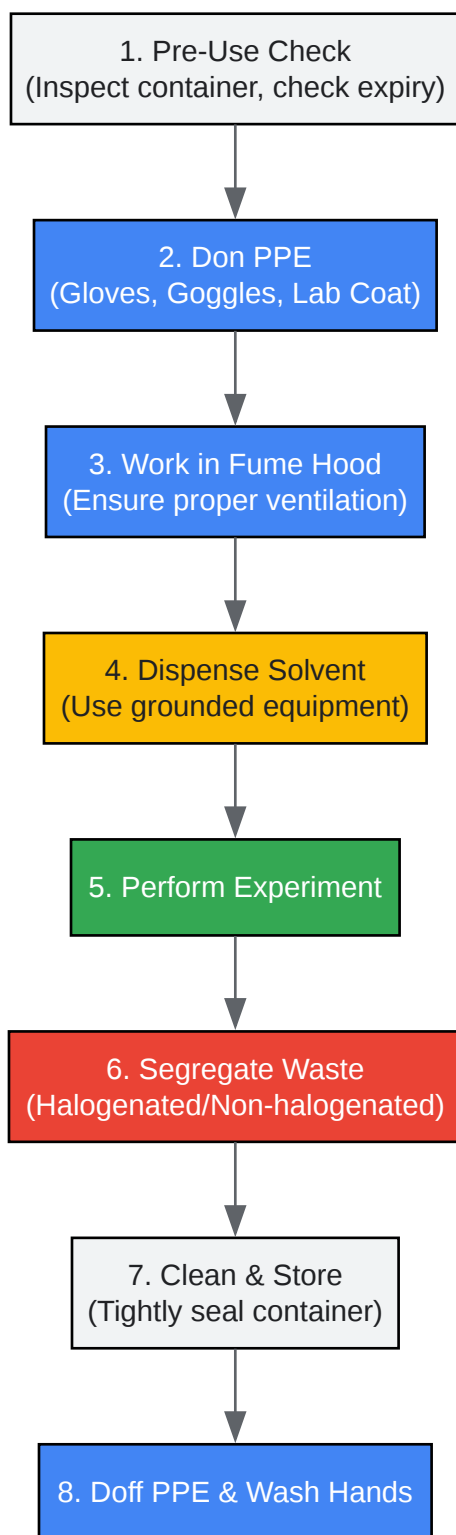
**1,2-Dimethoxyethane** is a highly flammable liquid and poses several health hazards.[\[11\]](#)[\[15\]](#) Proper handling and storage are critical to ensure laboratory safety.

### Safety Data Summary

Hazard Category	Data
GHS Pictograms	GHS02 (Flammable), GHS07 (Exclamation Mark), GHS08 (Health Hazard) <a href="#">[2]</a>
Signal Word	Danger <a href="#">[2]</a> <a href="#">[7]</a>
Hazard Statements	H225 (Highly flammable liquid and vapour), H332 (Harmful if inhaled), H360FD (May damage fertility. May damage the unborn child) <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Supplemental Hazard	EUH019 (May form explosive peroxides) <a href="#">[15]</a>
Flash Point	-2 °C to 5 °C (closed cup) <a href="#">[7]</a> <a href="#">[8]</a>
Autoignition Temp.	~202 °C (396 °F) <a href="#">[7]</a> <a href="#">[11]</a>
Explosive Limits	LEL: 1.6%, UEL: 10.4% <a href="#">[7]</a> <a href="#">[11]</a>

## Handling and Storage Protocols

- **Handling:** Always handle **1,2-Dimethoxyethane** in a well-ventilated area or a chemical fume hood.[\[15\]](#)[\[16\]](#) Use non-sparking tools and ground all equipment to prevent static discharge. [\[15\]](#)[\[16\]](#) Personal protective equipment (PPE), including safety glasses, flame-retardant lab coats, and appropriate gloves, must be worn.[\[12\]](#)[\[14\]](#) Avoid inhalation of vapors and contact with skin and eyes.[\[12\]](#)[\[16\]](#)
- **Storage:** Store in a cool, dry, well-ventilated, fireproof area away from heat, sparks, and open flames.[\[15\]](#)[\[16\]](#) Keep containers tightly closed and store separately from strong oxidizing agents.[\[16\]](#) Due to the risk of peroxide formation, containers should be dated upon opening and tested for peroxides before use, especially before distillation.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **1,2-Dimethoxyethane** in a lab.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2-Dimethoxyethane | 110-71-4 [chemicalbook.com]
- 2. Dimethoxyethane - Wikipedia [en.wikipedia.org]
- 3. Applications of Dimethoxyethane\_Chemicalbook [chemicalbook.com]
- 4. 1,2-Dimethoxyethane Dealer and Distributor | 1,2-Dimethoxyethane Supplier | 1,2-Dimethoxyethane Stockist | 1,2-Dimethoxyethane Importers [multichemindia.com]
- 5. nbinn.com [nbinn.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 1,2-Dimethoxyethane analytical standard 110-71-4 [sigmaaldrich.com]
- 8. 1,2-Dimethoxyethane | 307432 | Solstice Advanced Materials [lab.solstice.com]
- 9. 1,2-dimethoxyethane | CAS#:110-71-4 | Chemsrce [chemsrce.com]
- 10. carlroth.com [carlroth.com]
- 11. 1,2-DIMETHOXYETHANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. 1,2-Dimethoxyethane | C<sub>4</sub>H<sub>10</sub>O<sub>2</sub> | CID 8071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. chemos.de [chemos.de]
- 16. echemi.com [echemi.com]
- To cite this document: BenchChem. [1,2-Dimethoxyethane CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028628#1-2-dimethoxyethane-cas-number-and-molecular-weight]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)